Navigating the Structure-Activity Landscape of Thiophene-Based Methanamines: A Comparative Guide

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Compound of Interest

Compound Name:	*N-methyl-1-(5-methylthiophen-2-yl)methanamine*
CAS No.:	*82230-49-7*
Cat. No.:	*B1348676*

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[City, State] – January 18, 2026 – In the intricate world of drug discovery, understanding the nuanced relationship between a molecule's structure and its biological activity is paramount. This guide, intended for researchers, scientists, and drug development professionals, delves into the structure-activity relationship (SAR) of a promising class of compounds: **N-methyl-1-(5-methylthiophen-2-yl)methanamine** analogues. By synthesizing available data and providing a framework for experimental evaluation, this document aims to illuminate the path toward optimizing these molecules for therapeutic potential.

While a comprehensive, head-to-head comparative study on a wide array of **N-methyl-1-(5-methylthiophen-2-yl)methanamine** analogues is not readily available in current literature, we can infer potential SAR trends by examining related thiophene derivatives and the known impact of specific structural modifications on various biological targets. This guide will,

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therefore, present a logical framework for the systematic exploration of this chemical space, supported by established principles in medicinal chemistry.

The Core Scaffold: N-methyl-1-(5-methylthiophen-2-yl)methanamine

The parent compound, **N-methyl-1-(5-methylthiophen-2-yl)methanamine**, possesses a privileged thiophene ring, a common motif in many biologically active molecules. The key features of this scaffold that are ripe for modification include:

- The Thiophene Ring: Substitution at the 3 and 4 positions.
- The 5-Methyl Group: Replacement with other alkyl or functional groups.
- The N-Methyl Group: Substitution with larger alkyl groups, aryl groups, or incorporation into a cyclic system.
- The Methanamine Bridge: Homologation or conformational restriction.

A systematic investigation of these modifications is crucial to understanding their influence on potency, selectivity, and pharmacokinetic properties.

Postulated Structure-Activity Relationships

Based on broader knowledge of thiophene-containing pharmacophores, we can hypothesize several key SAR trends for this analogue series. These hypotheses provide a rational basis for the design of a focused compound library for biological screening.

2.1. Impact of Substitution on the Thiophene Ring

The electronic and steric nature of substituents on the thiophene ring can significantly modulate biological activity. For instance, in other thiophene series, the introduction of electron-withdrawing or electron-donating groups has been shown to alter receptor binding affinity and metabolic stability.

Table 1: Hypothetical Impact of Thiophene Ring Substitution on Biological Activity

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Position of Substitution	Substituent Type	Predicted Impact on Activity	Rationale
3-position	Small, lipophilic (e.g., Cl, F)	Potential for increased potency	May enhance binding pocket interactions through hydrophobic or halogen bonding.
3-position	Bulky, hydrophilic (e.g., OH, NH2)	Likely to decrease potency	May introduce unfavorable steric clashes or alter the molecule's overall lipophilicity.
4-position	Electron-withdrawing (e.g., CN, NO2)	Could modulate electronic properties	May influence the pKa of the amine and affect receptor interactions.

2.2. The Significance of the 5-Methyl Group

The methyl group at the 5-position of the thiophene ring likely contributes to hydrophobic interactions within a target's binding site. Altering the size and nature of this group would be a critical step in SAR exploration.

2.3. Exploring the N-Substituent

The N-methyl group plays a crucial role in the molecule's basicity and its interaction with biological targets. Modification of this group is a common strategy in drug design to fine-tune potency and selectivity. For instance, in the context of monoamine reuptake inhibitors, the nature of the N-substituent is a key determinant of activity and selectivity for serotonin, norepinephrine, and dopamine transporters.[1][2][3]

Table 2: Predicted Effects of N-Substitution on Monoamine Transporter Inhibition

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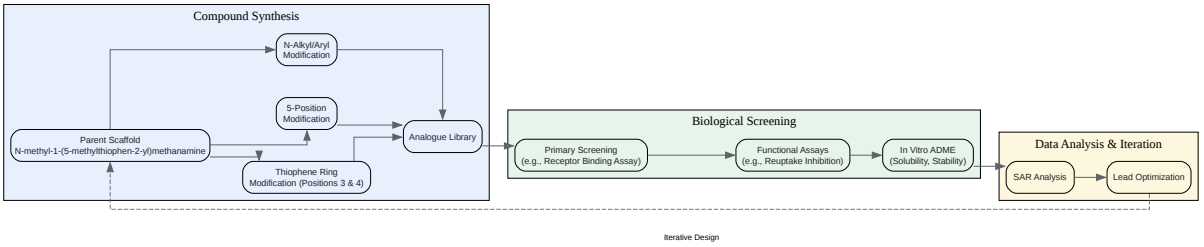
N-Substituent	Predicted Activity Profile	Rationale
N-H (des-methyl)	Potential for altered selectivity	The primary amine may form different hydrogen bonds with the target protein.
N,N-dimethyl	May increase potency or alter selectivity	Increased steric bulk and basicity can influence binding.
N-ethyl or larger alkyl	Potentially decreased potency	Steric hindrance may disrupt optimal binding.
N-benzyl	Could introduce new binding interactions	The aromatic ring may engage in pi-stacking or hydrophobic interactions.

Proposed Experimental Workflow for SAR Elucidation

To empirically validate these hypotheses, a structured experimental workflow is essential. This involves the synthesis of a focused library of analogues followed by systematic biological evaluation.

Diagram 1: Experimental Workflow for SAR Study

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Caption: A logical workflow for the systematic investigation of the SAR of **N-methyl-1-(5-methylthiophen-2-yl)methanamine** analogues.

Experimental Protocol: Monoamine Reuptake Inhibition Assay

This protocol describes a representative in vitro assay to determine the inhibitory potency of the synthesized analogues on serotonin (SERT), norepinephrine (NET), and dopamine (DAT) transporters.

Objective: To measure the IC50 values of test compounds for the inhibition of radiolabeled monoamine uptake in cells expressing the respective human transporters.

Materials:

- HEK293 cells stably expressing human SERT, NET, or DAT.
- [^{3}H]Serotonin, [^{3}H]Norepinephrine, or [^{3}H]Dopamine.

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- Test compounds (analogues of **N-methyl-1-(5-methylthiophen-2-yl)methanamine**).
- Reference inhibitors (e.g., Fluoxetine for SERT, Desipramine for NET, GBR12909 for DAT).
- Assay buffer (e.g., Krebs-Ringer-HEPES buffer).
- 96-well microplates.
- Scintillation counter and scintillation fluid.

Procedure:

- Cell Plating: Seed the transporter-expressing HEK293 cells into 96-well plates at an appropriate density and allow them to adhere overnight.
- Compound Preparation: Prepare serial dilutions of the test compounds and reference inhibitors in the assay buffer.
- Pre-incubation: Wash the cells with assay buffer and then pre-incubate them with the test compounds or reference inhibitors for 15-30 minutes at room temperature.
- Initiation of Uptake: Add the respective radiolabeled monoamine to each well to initiate the uptake reaction.
- Incubation: Incubate the plates for a defined period (e.g., 10-20 minutes) at room temperature.
- Termination of Uptake: Terminate the uptake by rapidly washing the cells with ice-cold assay buffer.
- Cell Lysis and Scintillation Counting: Lyse the cells and measure the amount of radioactivity incorporated into the cells using a scintillation counter.
- Data Analysis: Calculate the percentage of inhibition for each compound concentration relative to the control (vehicle-treated) wells. Determine the IC50 values by fitting the data to a dose-response curve using appropriate software.

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Future Directions and Authoritative Grounding

The exploration of **N-methyl-1-(5-methylthiophen-2-yl)methanamine** analogues represents a promising avenue for the discovery of novel therapeutic agents. A systematic approach to synthesis and biological evaluation, as outlined in this guide, is critical for delineating the structure-activity relationships that govern their pharmacological effects. While direct comparative data for this specific series is pending, the principles of medicinal chemistry and the SAR of related thiophene compounds provide a solid foundation for future research. The thiophene moiety is a well-established pharmacophore found in numerous FDA-approved drugs, highlighting its therapeutic potential.

Further investigations should focus on elucidating the molecular targets of these analogues and exploring their efficacy in relevant in vivo models. The insights gained from such studies will be invaluable for the rational design of next-generation drug candidates with improved potency, selectivity, and safety profiles.

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